

A Technical Guide to Boc-L-propargylglycine: Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-((Tert-butoxycarbonyl)amino)pent-4-ynoic acid
CAS No.:	61172-66-5
Cat. No.:	B1335961

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of N- α -tert-Butoxycarbonyl-L-propargylglycine (Boc-L-propargylglycine), a non-canonical amino acid derivative crucial in peptide synthesis and medicinal chemistry. Its unique structure, featuring a terminal alkyne group, makes it an invaluable building block for introducing functionalities into peptides through click chemistry, facilitating the development of novel therapeutics and biomaterials.^[1]

Chemical Structure and Nomenclature

Boc-L-propargylglycine is a derivative of the amino acid L-propargylglycine where the alpha-amino group is protected by a tert-butoxycarbonyl (Boc) group. This protection is essential in peptide synthesis to prevent unwanted side reactions during peptide chain elongation.^{[2][3]}

Chemical Structure:

IUPAC Name: (2S)-2-(((tert-butoxy)carbonyl)amino)pent-4-ynoic acid^[4]

Synonyms: N-Boc-L-propargylglycine, Boc-propargyl-Gly-OH, (S)-2-(tert-Butoxycarbonylamino)-4-pentynoic Acid, Boc-L-Pra-OH[4][5]

Physicochemical Properties

The following table summarizes the key quantitative data for Boc-L-propargylglycine. Data is compiled from various commercial suppliers and public chemical databases.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₅ NO ₄	[1][6]
Molecular Weight	213.23 g/mol	[1][4][6]
CAS Number	63039-48-5 (L-isomer)	[4][5][6]
63039-46-3 (D-isomer)	[7][8]	
Appearance	White to off-white crystalline powder	[1][9]
Melting Point	88.0 to 92.0 °C	[5]
Purity (HPLC)	≥98.0%	[5]
Optical Activity [α] _D	+26.0 ± 2.0°, c = 1 in methanol	
Boiling Point (Est.)	365.2 ± 37.0 °C at 760 mmHg	[5]
Density (Est.)	1.2 ± 0.1 g/cm ³	[5]
Storage Temperature	−20°C	

Experimental Protocols: Synthesis

Several methods for the synthesis of Boc-L-propargylglycine have been reported. A common and straightforward laboratory-scale procedure involves the protection of L-propargylglycine using di-tert-butyl dicarbonate (Boc₂O) in the presence of a base.

Objective: To synthesize N-α-tert-Butoxycarbonyl-L-propargylglycine.

Materials:

- L-propargylglycine
- Di-tert-butyl dicarbonate (Boc₂O)
- Potassium carbonate (K₂CO₃)
- Tetrahydrofuran (THF)
- Water (H₂O)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- 1M Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Rotary evaporator
- Separatory funnel
- Standard glassware

Methodology:

- Dissolution: Suspend L-propargylglycine (1 equivalent) in a 1:1 mixture of tetrahydrofuran and water.^[9]
- Addition of Reagents: To this suspension, add potassium carbonate (e.g., 2.5 equivalents) followed by the sequential addition of di-tert-butyl dicarbonate (e.g., 1.1 equivalents).^[9]
- Reaction: Stir the mixture vigorously at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting amino acid is consumed.
- Work-up:

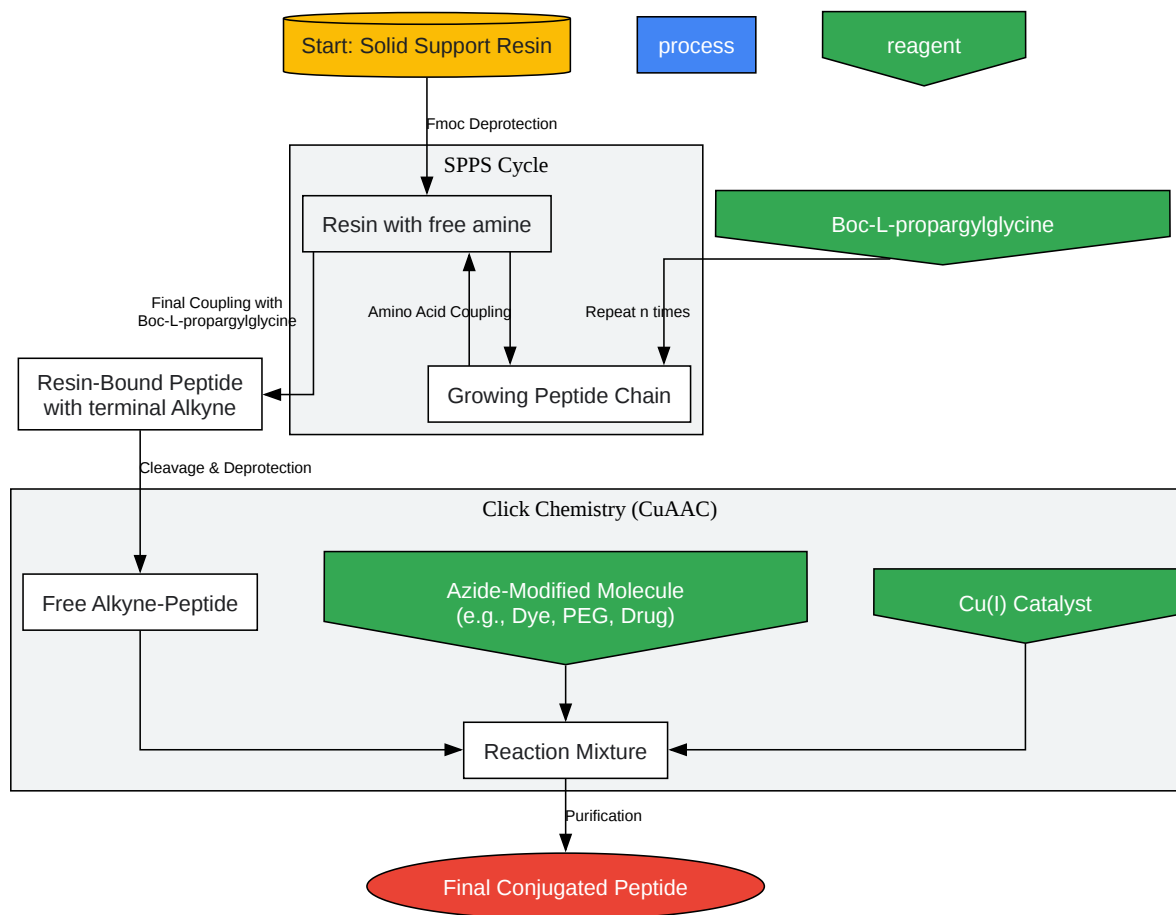
- Once the reaction is complete, remove the THF under reduced pressure using a rotary evaporator.
- Wash the remaining aqueous solution with ethyl acetate to remove unreacted Boc₂O and other non-polar impurities. Discard the organic layer.
- Cool the aqueous layer in an ice bath and carefully acidify to a pH of approximately 2-3 using 1M HCl. The product should precipitate out of the solution.
- Extraction: Extract the acidified aqueous layer multiple times with ethyl acetate.
- Drying and Evaporation: Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purification: The crude Boc-L-propargylglycine can be purified by recrystallization or column chromatography to yield a white to off-white crystalline solid.

Applications and Workflow Visualization

Boc-L-propargylglycine is a valuable building block in drug discovery and development, primarily used in peptide synthesis.^{[1][10]} Its terminal alkyne group is a key functional handle for "click chemistry," specifically the copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.^[1] This allows for the straightforward conjugation of peptides with other molecules, such as fluorescent dyes, imaging agents, or polyethylene glycol (PEG) chains, to enhance their therapeutic or diagnostic properties.^[1]

Workflow: Peptide Modification using Boc-L-propargylglycine and Click Chemistry

The following diagram illustrates the general workflow for incorporating Boc-L-propargylglycine into a peptide sequence via Solid-Phase Peptide Synthesis (SPPS) and subsequent modification using a CuAAC reaction.



[Click to download full resolution via product page](#)

Workflow for peptide modification via SPPS and Click Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. The Critical Role of BOC Protecting Groups in Drug Synthesis | Nanjing Shunxiang Pharmaceutical Technology Co.,Ltd [shunxiangchem.com]
- 3. Boc | BroadPharm [broadpharm.com]
- 4. (2S)-2-[(tert-butoxy)carbonyl]amino}pent-4-ynoic acid | C₁₀H₁₅NO₄ | CID 2734488 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. scbt.com [scbt.com]
- 7. peptide.com [peptide.com]
- 8. (R)-N-BOC-Propargylglycine | 63039-46-3 [chemicalbook.com]
- 9. (S)-N-BOC-Propargylglycine | 63039-48-5 [chemicalbook.com]
- 10. nbino.com [nbino.com]
- To cite this document: BenchChem. [A Technical Guide to Boc-L-propargylglycine: Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1335961/docs#a-technical-guide-to-boc-l-propargylglycine-structure-synthesis-and-applications\]](https://www.benchchem.com/product/b1335961/docs#a-technical-guide-to-boc-l-propargylglycine-structure-synthesis-and-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)